

4'-Hydroxyacetophenone-13C2 proper disposal procedures

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Compound of Interest

Compound Name: 4'-Hydroxyacetophenone-13C2

Cat. No.: B1161850

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Executive Directive: The "Isotope" Distinction

CRITICAL SAFETY NOTICE: **4'-Hydroxyacetophenone-13C2** is a STABLE ISOTOPE labeled compound. It is NOT radioactive.^[1]

A common error in laboratory safety is the automatic categorization of all "labeled" compounds into radioactive waste streams. This compound contains Carbon-13 (

C), a stable, naturally occurring isotope.

- DO NOT dispose of this in radioactive waste containers (unless it has been cross-contaminated with actual radionuclides like

C or

H).

- DO dispose of this as standard Hazardous Chemical Waste.

Treating stable isotopes as radioactive waste incurs unnecessary disposal costs (often 10x–20x higher) and complicates regulatory inventories. However, because this material is often

used as an Internal Standard (IS) in mass spectrometry, it represents significant financial value. Ensure the material is truly "waste" (degraded or contaminated) before disposal.

Physicochemical Profile & Risk Assessment

Before initiating disposal, you must understand the material's hazard profile to select the correct waste stream. 4'-Hydroxyacetophenone (parent compound) is generally classified as an Irritant.

Table 1: Key Safety & Physical Data

Parameter	Specification	Implications for Disposal
CAS Number	99-93-4 (Unlabeled parent)	Use parent CAS for waste manifesting if specific isotope CAS is not in system.
Physical State	Solid (Crystalline powder)	Requires solid waste stream unless dissolved.
Hazard Class	Irritant (Warning)	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3.
Flash Point	~166°C (Closed Cup)	Not classified as "Ignitable" (D001) under RCRA, but combustible.
Water Solubility	~10 g/L	Soluble.[2] Do not pour down drains; aquatic toxicity concerns.[3]
Incompatibilities	Strong Oxidizers, Acid Chlorides	Do not mix with Nitric Acid or Peroxides in waste drums.

Segregation & Compatibility Protocol

Proper segregation prevents dangerous exothermic reactions in waste containers. 4'-Hydroxyacetophenone is a phenol derivative containing a ketone group.

Table 2: Waste Stream Compatibility Matrix

Waste Stream	Status	Rationale
Stream A: Halogenated Organics	Compatible	Can be mixed with DCM, Chloroform, etc. (Standard incineration route).
Stream B: Non-Halogenated Organics	Compatible	Can be mixed with Methanol, Acetonitrile, Acetone.
Stream C: Aqueous Basic (pH > 10)	Caution	Phenols form phenolate salts in strong base; usually safe but alters solubility.
Stream D: Oxidizers	FORBIDDEN	Risk of Exothermic Reaction. Never mix with Chromic acid, Nitric acid, or Peroxides.
Stream E: Radioactive	FORBIDDEN	Unless cross-contaminated.

Step-by-Step Disposal Workflow

Scenario A: Disposing of Pure Solid (Expired/Degraded)

- **Verify Inventory:** Confirm the material is no longer analytically useful. Stable isotopes are high-value assets.
- **Container Selection:** Use a wide-mouth High-Density Polyethylene (HDPE) or glass jar compatible with solids.
- **Labeling:**
 - Apply a hazardous waste label.
 - Chemical Name: Write "4'-Hydroxyacetophenone".
 - Constituents: Add "Carbon-13 Enriched" in the notes section (optional but good for traceability).
 - Hazards: Check "Irritant" or "Toxic" depending on local regulations.

- Transfer: Transfer solid using a chemically resistant spatula. Avoid dust generation.^{[4][5]}
- Seal: Cap tightly. Wipe the exterior with methanol to remove dust residues.

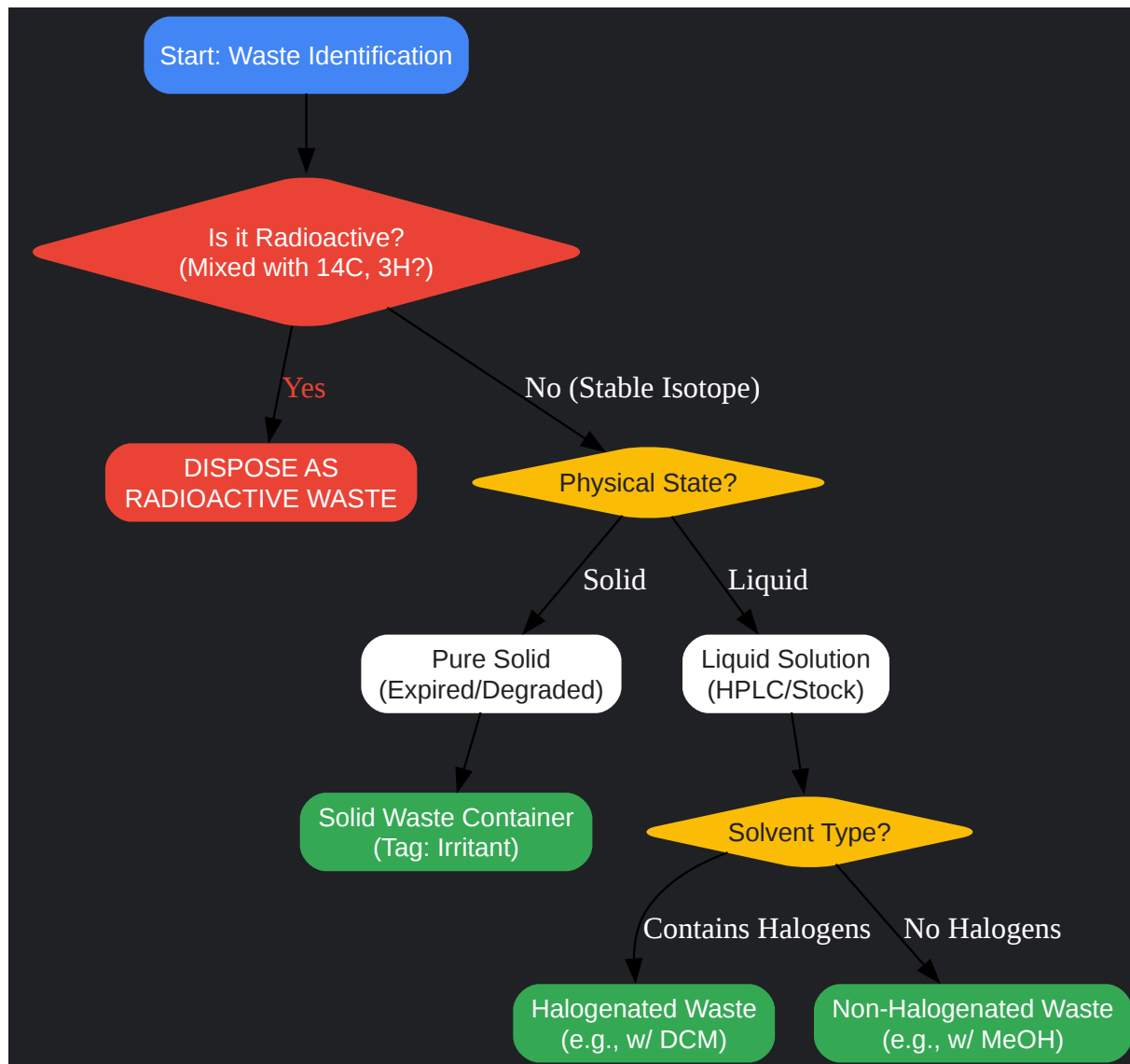
Scenario B: Disposing of Liquid Mixtures (HPLC Waste/Stock Solutions)

Most common scenario: The compound is dissolved in Methanol/Water or Acetonitrile/Water.

- pH Check: Ensure the waste mixture is between pH 4 and 10.
- Solvent Class: Determine if the solvent is Halogenated (e.g., Chloroform) or Non-Halogenated (e.g., Methanol).
- Pouring:
 - Pour into the corresponding "Organic Solvents" waste carboy.
 - Do not overfill (leave 10% headspace).
- Log Entry: Record the volume and approximate concentration on the waste log sheet.

Visual Decision Logic (Graphviz)

The following diagram outlines the decision process for safe disposal, ensuring regulatory compliance and safety.



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Figure 1: Decision tree for the segregation and disposal of **4'-Hydroxyacetophenone-13C2**.

Emergency Procedures (Spill Response)

In the event of a spill of **4'-Hydroxyacetophenone-13C2**:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat. If powder is airborne, use a dust mask (N95) or work in a fume hood.
- Containment:
 - Solid: Cover with wet paper towels to prevent dust dispersal. Sweep up carefully.
 - Liquid: Absorb with vermiculite, sand, or commercial spill pads.
- Cleanup:
 - Place absorbed material into a sealable bag or jar.
 - Clean the surface with soap and water (the compound is soluble in hot water/alcohols).
 - Label the debris as "Hazardous Waste - Debris (Contaminated with Acetophenones)."

References

- National Center for Biotechnology Information (NCBI). (2023). PubChem Compound Summary for CID 7469, 4'-Hydroxyacetophenone. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2023). Resource Conservation and Recovery Act (RCRA) Regulations. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). (2023). Hazard Communication Standard: Safety Data Sheets. Retrieved from [[Link](#)]

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Sources

- [1. moravek.com](https://moravek.com) [[moravek.com](#)]
- [2. cdhfinechemical.com](https://cdhfinechemical.com) [[cdhfinechemical.com](#)]

- [3. 4'-Hydroxyacetophenone - Safety Data Sheet \[chemicalbook.com\]](#)
- [4. westliberty.edu \[westliberty.edu\]](#)
- [5. assets.thermofisher.com \[assets.thermofisher.com\]](#)
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